

Essential Safety and Handling Guidance for YM976

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Compound of Interest

Compound Name: YM976

Cat. No.: B1683510

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For researchers, scientists, and drug development professionals handling **YM976**, this document provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans. **YM976**, a selective phosphodiesterase 4 (PDE4) inhibitor, is intended for research use only and is not for human or veterinary applications. While some safety data sheets (SDS) indicate that **YM976** is not classified as a hazardous substance, it is prudent to follow standard laboratory safety practices and the more stringent recommendations outlined below to ensure personnel safety.

Personal Protective Equipment (PPE)

Consistent use of appropriate personal protective equipment is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **YM976**.

| PPE Category | Recommended Equipment |
|-----------------|---|
| Eye Protection | Chemical safety goggles or a face shield. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile, neoprene). |
| Body Protection | Laboratory coat or other protective clothing. |
| Respiratory | Use in a well-ventilated area. A respirator may be necessary if dust or aerosols are generated. |

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Handle **YM976** in a well-ventilated area, preferably in a chemical fume hood, especially when working with the powdered form to avoid inhalation of dust.^[1]
- Personal Hygiene: Avoid contact with eyes, skin, and clothing. Do not ingest or inhale. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry place.

First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
- In case of skin contact: Wash off with soap and plenty of water. Remove contaminated clothing.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Spill and Disposal Procedures:

- Spill Containment: In the event of a spill, wear appropriate PPE. For powdered material, carefully sweep or scoop up and place in a designated container for disposal. Avoid generating dust. For solutions, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the substance to enter drains, sewers, or waterways.^[2] It is recommended to dispose of **YM976** as chemical waste through a licensed disposal company.

Visual Guidance: PPE Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate personal protective equipment when handling **YM976**.



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PPE Selection Workflow for Handling **YM976**

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References

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- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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